Introduction to 8-Azidooctanoic Acid for click chemistry

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Compound of Interest

Compound Name:	*8-Azidooctanoic Acid*
CAS No.:	*217180-76-2*
Cat. No.:	*B1446925*

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8-Azidooctanoic Acid in Bioorthogonal Chemistry: A Senior Scientist's Guide to Mechanistic Design and Application

As bioorthogonal chemistry evolves from in vitro proof-of-concept to live-cell and in vivo applications, the selection of chemical probes requires rigorous mechanistic justification.1[1] has emerged as a foundational building block for click chemistry. Featuring an 8-carbon aliphatic chain flanked by a terminal carboxylic acid and a terminal azide, this molecule serves as a critical bridge between biological systems and synthetic fluorophores, polymers, or degradation tags (e.g., PROTACs).

This guide dissects the causality behind its structural design, explores its primary ligation modalities, and provides a self-validating protocol for its use in advanced protein labeling.

Mechanistic Rationale: Why an 8-Carbon Chain?

In synthetic chemistry, chain length is often treated as a mere spacer. However, in enzymatic labeling, it dictates thermodynamic viability. The 8-carbon aliphatic chain of **8-azidooctanoic acid** is not arbitrary; it is a deliberate structural homolog of lipoic acid.

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Wild-type E. coli lipoic acid ligase (LplA) has evolved to bind lipoic acid and covalently attach it to specific protein domains. Because **8-azidooctanoic acid** perfectly mimics the steric profile of lipoic acid,2 to the LplA Acceptor Peptide (LAP) with high efficiency (

= 6.66 min^{-1},

= 127 μM)[2].

- Causality of Failure with Alternatives: If the chain is shortened (e.g., 6 carbons), hydrophobic interactions within the LplA binding pocket are insufficient, drastically increasing the

  . If extended (e.g., 10 carbons), steric clashes prevent the formation of the critical acyl-AMP intermediate. Thus, **8-azidooctanoic acid** represents the thermodynamic "sweet spot" for wild-type LplA utilization.

Alternatively, for non-site-specific applications, the carboxylic acid can be converted into an3[3], allowing for rapid, random conjugation to primary amines on protein surfaces or polymer matrices.

Click Chemistry Modalities: CuAAC vs. SPAAC

Once the azide is successfully grafted onto the target biomolecule, the researcher must choose the appropriate cycloaddition pathway. **8-Azidooctanoic acid** is highly versatile and supports both major click modalities.

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

CuAAC relies on Cu(I) to catalyze the reaction between the azide and a terminal alkyne. While incredibly fast, Cu(I) generates reactive oxygen species (ROS) that can lyse live cells and degrade proteins. To mitigate this, we must use4[4]. These ligands coordinate the copper, stabilizing the +1 oxidation state and shielding the biological environment from oxidative stress. In these assays, **8-azidooctanoic acid** acts as a robust, non-chelating baseline azide[4].

Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC)

For highly sensitive live-cell or in vivo models where even ligand-chelated copper is too toxic, SPAAC is the mandatory alternative. This method utilizes3[3] to drive the reaction without a catalyst.

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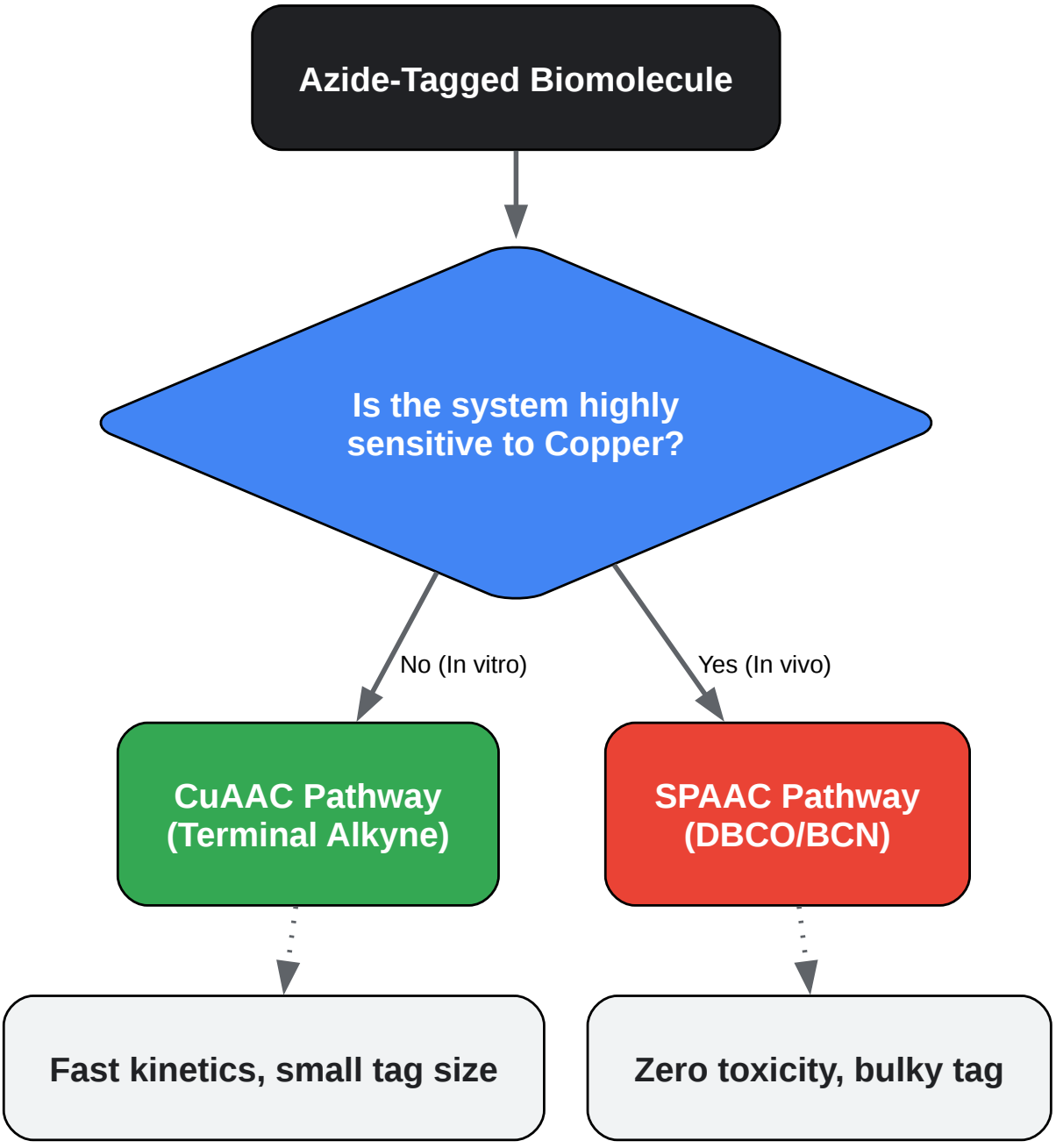

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Fig 1: Decision matrix for selecting CuAAC versus SPAAC for **8-Azidooctanoic acid** conjugates.

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Quantitative Data Summary

The following table summarizes the operational parameters when utilizing **8-azidooctanoic acid** across different click methodologies:

Parameter	CuAAC (with BTTAA Ligand)	SPAAC (with DBCO)
Catalyst Required	Cu(I) (Generated in situ via Ascorbate)	None
Reaction Kinetics	Very Fast (Seconds to Minutes)	Moderate (Minutes to Hours)
Probe Steric Bulk	Minimal (Terminal Alkyne)	High (Hydrophobic Cyclooctyne)
Biocompatibility	Moderate (ROS generation mitigated by ligands)	Excellent (Zero metal toxicity)
8-Azidooctanoic Compatibility	Excellent (Acts as non-chelating baseline)	Excellent

Self-Validating Experimental Protocol: Site-Specific Labeling via PRIME

A protocol is only as robust as its internal controls. The following methodology details the site-specific incorporation of **8-azidooctanoic acid** onto a LAP-tagged protein using wild-type LplA, followed by CuAAC labeling. It is designed as a self-validating system to definitively rule out false positives.

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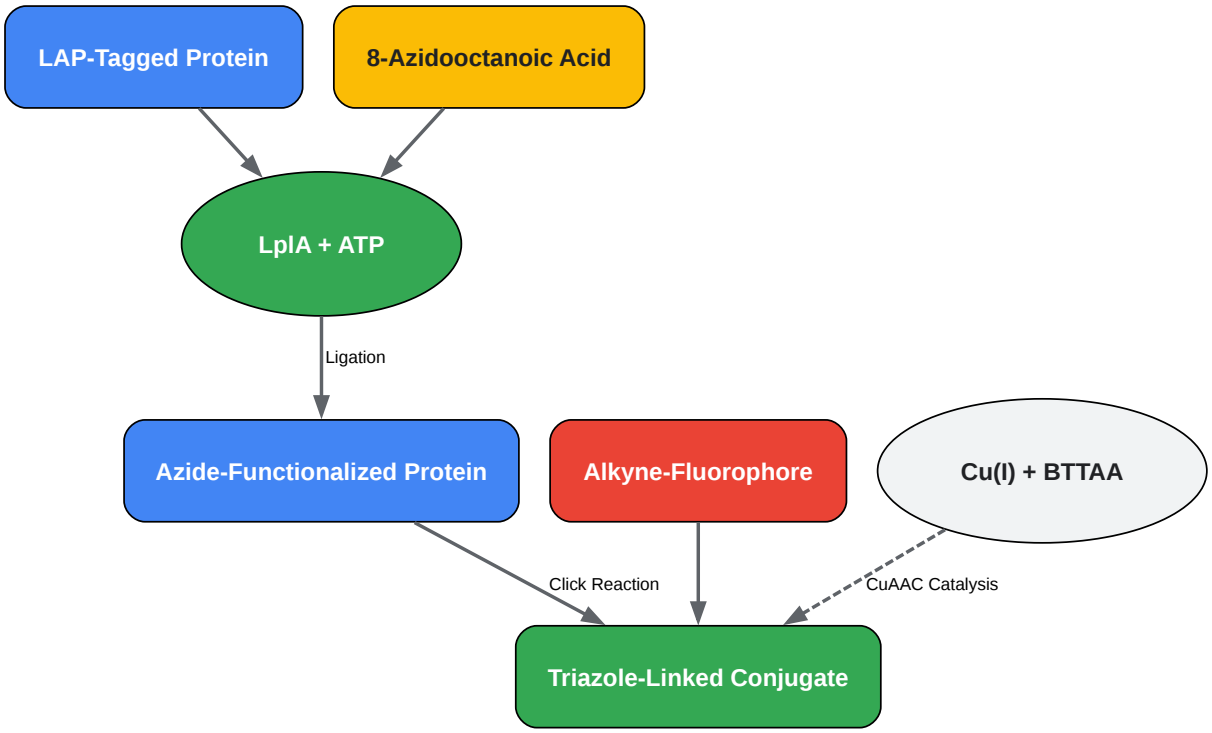

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Fig 2: Site-specific labeling via LplA-mediated azide ligation and CuAAC click chemistry.

Phase 1: Enzymatic Ligation

Causality Note: ATP is strictly required. LplA must consume ATP to activate the carboxylic acid of **8-azidooctanoic acid** into an electrophilic acyl-AMP intermediate before transferring it to the lysine residue of the LAP tag.

- Prepare the Reaction Master Mix: In a physiological buffer (e.g., PBS, pH 7.4), combine:

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- Target protein containing the LAP tag (10 µM)
- Wild-type LplA enzyme (1 µM)
- **8-Azidooctanoic acid** (500 µM)
- Magnesium Acetate (5 mM) - Required to stabilize ATP.
- ATP (1 mM)

- Establish the Validation Cohort (Critical): Prepare an identical parallel reaction, but omit the ATP.
- Incubation: Incubate both reactions at 30°C for 60 minutes.
- Purification: Remove excess unligated **8-azidooctanoic acid** using a size-exclusion spin column (e.g., Zeba Spin Desalting Column) or thorough cellular washing if performed on live cells.

Phase 2: CuAAC Labeling

Causality Note: The BTTAA ligand must be in molar excess relative to copper to ensure zero free Cu(I) exists in solution, preventing biomolecular degradation.

- Prepare the Click Catalyst Complex: Pre-mix $CuSO_4$ (50 µM) with BTTAA ligand (250 µM) in a separate tube. Always mix the copper and ligand before adding to the biological sample.
- Initiate the Reaction: To the purified azide-tagged protein (and the -ATP control), add:
  - Alkyne-Fluorophore (e.g., Alexa Fluor 647-alkyne) (20 µM)
  - The pre-mixed $CuSO_4$/BTTAA complex.
  - Sodium Ascorbate (2.5 mM) - Added last to reduce Cu(II) to Cu(I) and initiate catalysis.
- Incubation: React for 5 to 10 minutes at room temperature.
- Quench and Analyze: Quench with EDTA (5 mM) to strip the copper. Analyze via SDS-PAGE or flow cytometry.

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The Self-Validation Logic

By analyzing the results, the system validates itself:

- True Positive: The +ATP sample shows strong fluorescence.
- Validation Check (-ATP Control): The -ATP sample must show zero fluorescence. Because the azidooctanoyl-AMP intermediate could not form, no azide was attached to the protein. If fluorescence is observed here, it proves the fluorophore is non-specifically adsorbing to the protein, invalidating the assay.

References

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- Source: nih.

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